

Xylopine chemical structure and properties

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Compound of Interest

Compound Name: *Xylopine*

Cat. No.: *B1219430*

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An In-depth Technical Guide to the Chemical Structure and Properties of **Xylopine**

This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **xylopine**, an aporphine alkaloid of interest to researchers, scientists, and drug development professionals. The information is presented with a focus on quantitative data, detailed experimental methodologies, and visual representations of its chemical nature and biological mechanisms of action.

Chemical Structure and Identification

Xylopine is a naturally occurring aporphine alkaloid. Its core structure is characterized by a dibenzo[de,g]quinoline ring system.

Figure 1: 2D Chemical Structure of **Xylopine**.

Table 1: Chemical Identification of **Xylopine**

Identifier	Value
IUPAC Name	(12R)-16-methoxy-3,5-dioxa-11-azapentacyclo[10.7.1.0 ^{2,6} .0 ^{8,20} .0 ^{14,19}]icosa-1(20),2(6),7,14(19),15,17-hexaene[1][2]
Systematic IUPAC Name	(7aR)-10-Methoxy-6,7,7a,8-tetrahydro-2H,5H-benzo[g][3][4]benzodioxolo[6,5,4-de]quinoline[4]
Chemical Formula	C ₁₈ H ₁₇ NO ₃
SMILES	<chem>COC1=CC2=C(C=C1)C3=C4--INVALID-LINK--NCCC4=CC5=C3OCO5</chem>
InChI	InChI=1S/C18H17NO3/c1-20-12-2-3-13-11(6-12)7-14-16-10(4-5-19-14)8-15-18(17(13)16)22-9-21-15/h2-3,6,8,14,19H,4-5,7,9H2,1H3/t14-/m1/s1
InChIKey	RFWCCZDSXIZJMF-CQSZACIVSA-N
CAS Number	517-71-5

Physicochemical Properties

The physicochemical properties of **xylopine** are crucial for its handling, formulation, and pharmacokinetic profiling.

Table 2: Physicochemical Properties of **Xylopine**

Property	Value	Source
Molecular Weight	295.33 g/mol	
Appearance	Light yellow to yellow solid	
Melting Point	78-102 °C	
Boiling Point	483.4 °C at 760 mmHg	
Density	1.289 g/cm ³	
XLogP	2.9	
Solubility	Practically insoluble in water. Soluble in DMSO for experimental use.	
pKa	Described as a very strong basic compound; a precise experimental pKa is not readily available.	

Pharmacological Properties and Biological Activity

Xylopine has demonstrated significant cytotoxic activity against a range of cancer cell lines. Its primary mechanism of action involves the induction of oxidative stress, leading to cell cycle arrest and apoptosis.

Cytotoxicity

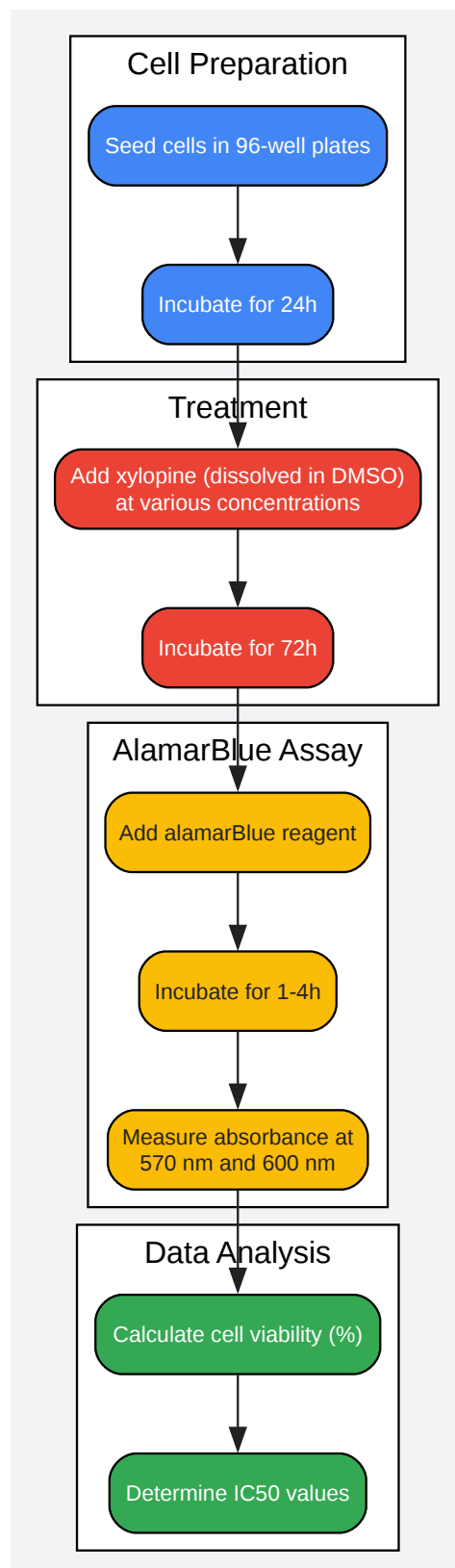
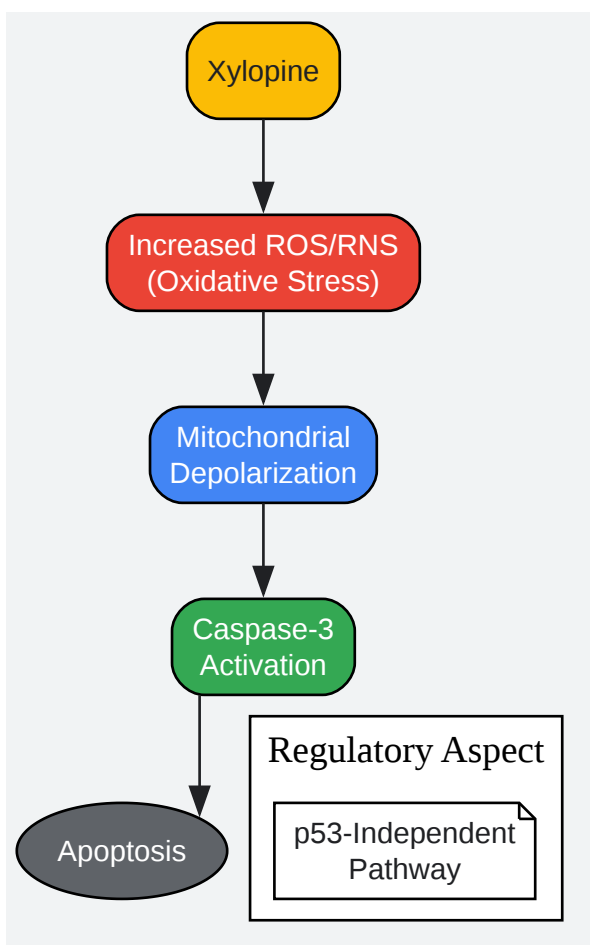
Xylopine exhibits potent cytotoxic effects across various cancer cell lines, as determined by the alamarBlue assay after 72 hours of incubation.

Table 3: Cytotoxicity of **Xylopine** (IC₅₀ values)

Cell Line	Cancer Type	IC ₅₀ (μM)
HCT116	Colon Carcinoma	6.4
HL-60	Promyelocytic Leukemia	7.1
K-562	Chronic Myelogenous Leukemia	8.5
B16-F10	Murine Melanoma	9.9
HepG2	Hepatocellular Carcinoma	12.1
MCF7	Breast Carcinoma	19.3
HSC-3	Oral Squamous Cell Carcinoma	23.9
SCC-9	Oral Squamous Cell Carcinoma	26.6

Mechanism of Action: p53-Independent Apoptosis

Xylopine induces apoptosis through a pathway that is independent of the p53 tumor suppressor protein. The key events in this signaling cascade are the generation of reactive oxygen species (ROS), disruption of the mitochondrial membrane potential, and activation of effector caspases.



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